

Personal protective equipment for handling JNJ-9350

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Compound of Interest

Compound Name: JNJ-9350

Cat. No.: B404525

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Essential Safety and Handling Guide for JNJ-9350

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **JNJ-9350**, a potent and selective inhibitor of spermine oxidase (SMOX). The following guidelines are intended to ensure the safe use of this compound in a laboratory setting and to provide a framework for its operational handling and disposal.

Chemical and Safety Data Overview

JNJ-9350 (CAS Number: 326923-09-5) is a chemical probe used in cancer research and other biomedical fields to investigate the role of polyamine catabolism.^[1] While a comprehensive Safety Data Sheet (SDS) is not readily available from a single source, the following information has been compiled from various chemical suppliers.

Property	Value	Reference
Chemical Name	N-[3-(1H-imidazol-1-yl)propyl]-5,7-diphenyl-pyrazolo[1,5-a]pyrimidine-2-carboxamide	
Molecular Formula	C ₂₅ H ₂₂ N ₆ O	[2]
Molecular Weight	422.48 g/mol	[2]
Appearance	White to light brown solid powder	[2]
Storage	Store as a dry powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[2][3]

Hazard Identification:

Hazard Statement	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **JNJ-9350**. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

Operational and Disposal Plans

Handling:

- Engineering Controls: Handle **JNJ-9350** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Procedural Controls:
 - Avoid generating dust when handling the solid form.
 - Do not eat, drink, or smoke in areas where **JNJ-9350** is handled or stored.
 - Wash hands thoroughly after handling.
 - Ensure an eyewash station and safety shower are readily accessible.

Spill Management:

- Small Spills: In case of a small spill of the solid material, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. The area should then be cleaned with an appropriate solvent and then soap and water.
- Large Spills: For larger spills, evacuate the area and follow your institution's emergency procedures for chemical spills.[\[4\]](#)

Disposal:

- Dispose of **JNJ-9350** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Unused **JNJ-9350** should be disposed of as hazardous chemical waste.
- Do not dispose of down the drain or in regular trash.

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the following provides a general guideline for preparing **JNJ-9350** for in vitro assays.

Preparation of Stock Solutions:

JNJ-9350 is soluble in DMSO.^[5] To prepare a stock solution:

- Calculate the required mass of **JNJ-9350** to achieve the desired stock concentration (e.g., 10 mM).
- Carefully weigh the solid **JNJ-9350** in a chemical fume hood.
- Add the appropriate volume of DMSO to the solid and vortex until fully dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^[5]

In Vitro SMOX Inhibition Assay (General Protocol):

This protocol outlines a general workflow for assessing the inhibitory activity of **JNJ-9350** on SMOX. The recommended in vitro assay concentration is up to 10 µM.^[5]

- Enzyme and Substrate Preparation: Prepare a solution of recombinant human SMOX enzyme and its substrate, spermine, in an appropriate assay buffer.
- Compound Dilution: Prepare a serial dilution of the **JNJ-9350** stock solution in the assay buffer to achieve the desired final concentrations.
- Assay Reaction:
 - Add the diluted **JNJ-9350** or vehicle control (DMSO) to the wells of a microplate.
 - Add the SMOX enzyme to the wells and incubate for a predetermined time.
 - Initiate the reaction by adding the spermine substrate.
- Detection: The activity of SMOX can be measured by detecting the production of hydrogen peroxide (H₂O₂), a byproduct of the enzymatic reaction. This is often done using a

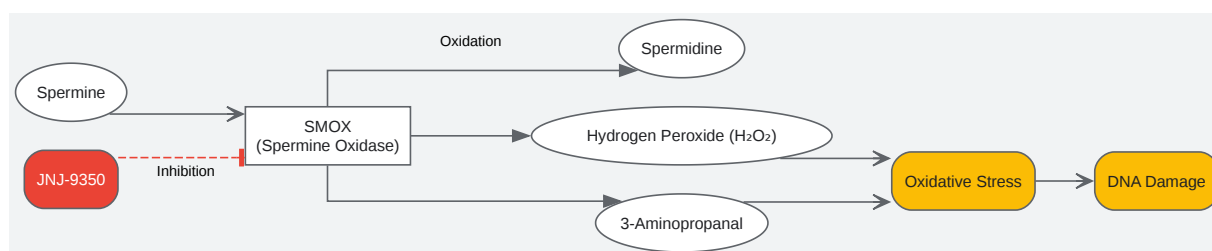
fluorescent probe such as Amplex Red in the presence of horseradish peroxidase (HRP).

- Data Analysis: Measure the fluorescence intensity and calculate the IC₅₀ value for **JNJ-9350**, which represents the concentration of the inhibitor required to reduce the activity of SMOX by 50%. **JNJ-9350** has a reported IC₅₀ of 10 nM for SMOX.[1]

Signaling Pathway and Experimental Workflow

Spermine Oxidase (SMOX) Signaling Pathway:

Spermine oxidase is a key enzyme in the catabolism of polyamines. It specifically catalyzes the oxidation of spermine to spermidine, producing hydrogen peroxide (H₂O₂) and 3-aminopropanal as byproducts.[1] These byproducts can contribute to oxidative stress and DNA damage within the cell. **JNJ-9350** acts as an inhibitor of SMOX, thus blocking this pathway.

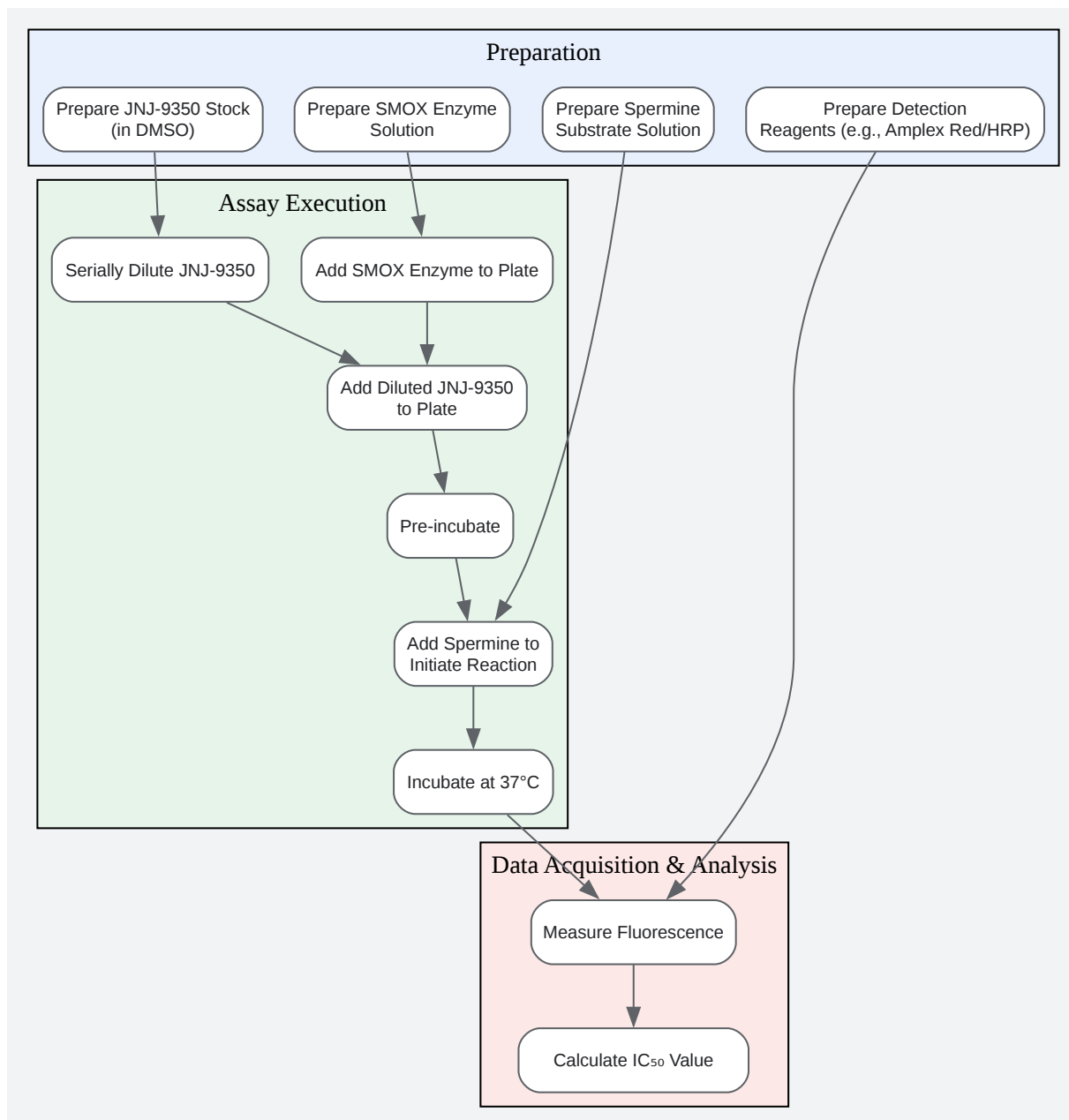


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Caption: The inhibitory action of **JNJ-9350** on the SMOX signaling pathway.

Experimental Workflow for In Vitro SMOX Inhibition Assay:

The following diagram illustrates a typical workflow for determining the inhibitory potential of **JNJ-9350** on SMOX activity in a laboratory setting.



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